

# Molecular formula and weight of C.I. Acid Red 154

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## Compound of Interest

Compound Name: C.I. Acid red 154

Cat. No.: B12371613

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## C.I. Acid Red 154: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

**C.I. Acid Red 154** is a synthetic dye belonging to the double azo class of compounds. It is primarily utilized in industrial applications for coloring protein fibers such as wool and silk, as well as materials like leather, paper, and casein plastics.<sup>[1][2]</sup> This document provides a technical summary of its chemical and physical properties.

## Core Molecular and Chemical Properties

**C.I. Acid Red 154** is characterized by the following molecular formula and weight:

- Molecular Formula:  $C_{40}H_{34}N_4Na_2O_{10}S_2$ <sup>[1]</sup>
- Molecular Weight: 840.83 g/mol <sup>[1]</sup>

A comprehensive summary of its key quantitative data is presented below.

Property	Value	Reference
IUPAC Name	disodium;3-[[4-[1-(4-amino-3-methylphenyl)cyclohexyl]-2-methylphenyl]diazeny]-4,6-dihydroxynaphthalene-2-sulfonate	Inferred from Structure
CAS Number	6507-79-5	[1]
C.I. Number	24800	[1]
Molecular Formula	C <sub>40</sub> H <sub>34</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>10</sub> S <sub>2</sub>	[1]
Molecular Weight	840.83 g/mol	[1]
Appearance	Deep purple powder	[2]
Water Solubility	117.47 g/L at 20°C	[3]

## Applications and Methodologies

The primary application of **C.I. Acid Red 154** is as a dye in industrial processes. The general protocol for its use in dyeing materials like wool, silk, or leather involves its application in a weakly acidic to moderately acidic environment.

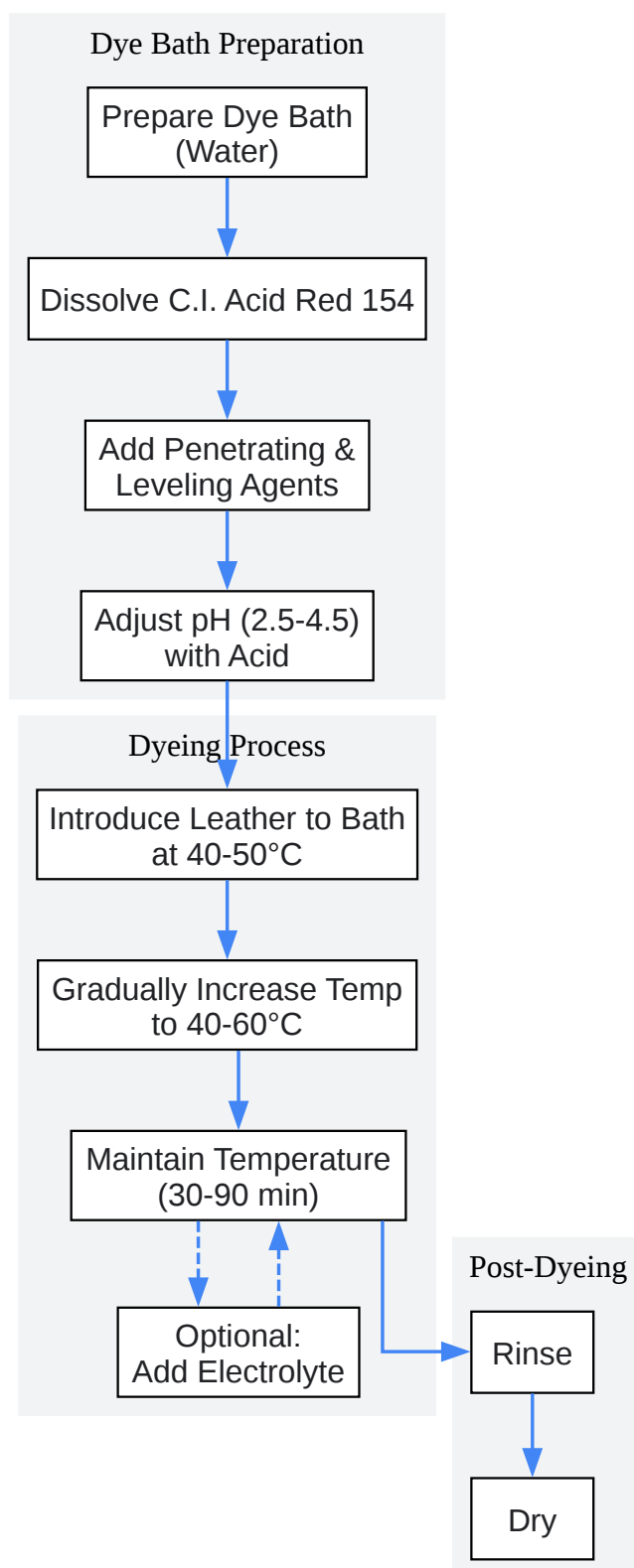
### General Dyeing Protocol for Leather

The application of **C.I. Acid Red 154** for leather dyeing is dependent on several key parameters to ensure effective coloration and fixation.

- pH Regulation:** The dyeing process is conducted in a weakly to moderately acidic bath, typically with a pH range of 2.5 to 4.5.[4] This acidic environment is crucial for the interaction between the anionic dye and the protein fibers of the leather. Formic acid, acetic acid, or lactic acid are commonly used to adjust the pH.[4]
- Temperature and Time Control:** The dyeing temperature is generally maintained between 40-60°C.[4] For chrome-tanned leather, the temperature can be increased to 55-60°C, while vegetable-tanned leather requires a lower temperature range of 40-50°C.[4] The duration of the dyeing process typically ranges from 30 to 90 minutes.[4]

- Use of Auxiliaries: Penetrating and leveling agents, such as anionic or nonionic penetrants (e.g., alkyl sulfonates) and fatty alcohol polyoxyethylene ethers, are often added to the dye bath.<sup>[4]</sup> These agents help in achieving uniform color by promoting the diffusion of the dye into the leather and slowing the rate of dye adsorption.<sup>[4]</sup>
- Electrolyte Addition: Neutral salts like sodium sulfate may be used to increase the dyeing rate through a "salting out" effect, which reduces the affinity of the dye for water.<sup>[4]</sup>

Below is a generalized workflow for the industrial application of **C.I. Acid Red 154** in leather dyeing.



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#### Workflow for Leather Dyeing with **C.I. Acid Red 154**

## Biological and Research Applications

While **C.I. Acid Red 154** is classified as a chemical stain and fluorescent dye, detailed experimental protocols for its specific use in biological research, such as histological staining or as a molecular probe, are not readily available in the reviewed literature.<sup>[5]</sup> Furthermore, there is no evidence to suggest its involvement or use in the study of biological signaling pathways. Its applications appear to be confined to industrial dyeing processes.

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